

Quinoxidine vs Dioxidine toxicity profile comparison

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Compound Focus: Quinoxidine

CAS No.: 10103-89-6

Cat. No.: S589450

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Toxicity Profile Comparison

The table below summarizes the key comparative findings from a chronic toxicology experiment [1].

Feature	Dioxidine	Quinoxidine
Compound Class	Quinoxaline 1,4-di-N-oxide derivative [2] [3]	Quinoxaline 1,4-di-N-oxide derivative [2] [3]
Primary Target Organ	Adrenals (cortical layer)	Adrenals (cortical layer)
Nature of Lesions	Progressive, continuing after drug discontinuation	Reversible in the majority of animals
Overall Toxicity	More toxic	Less toxic

Detailed Experimental Data

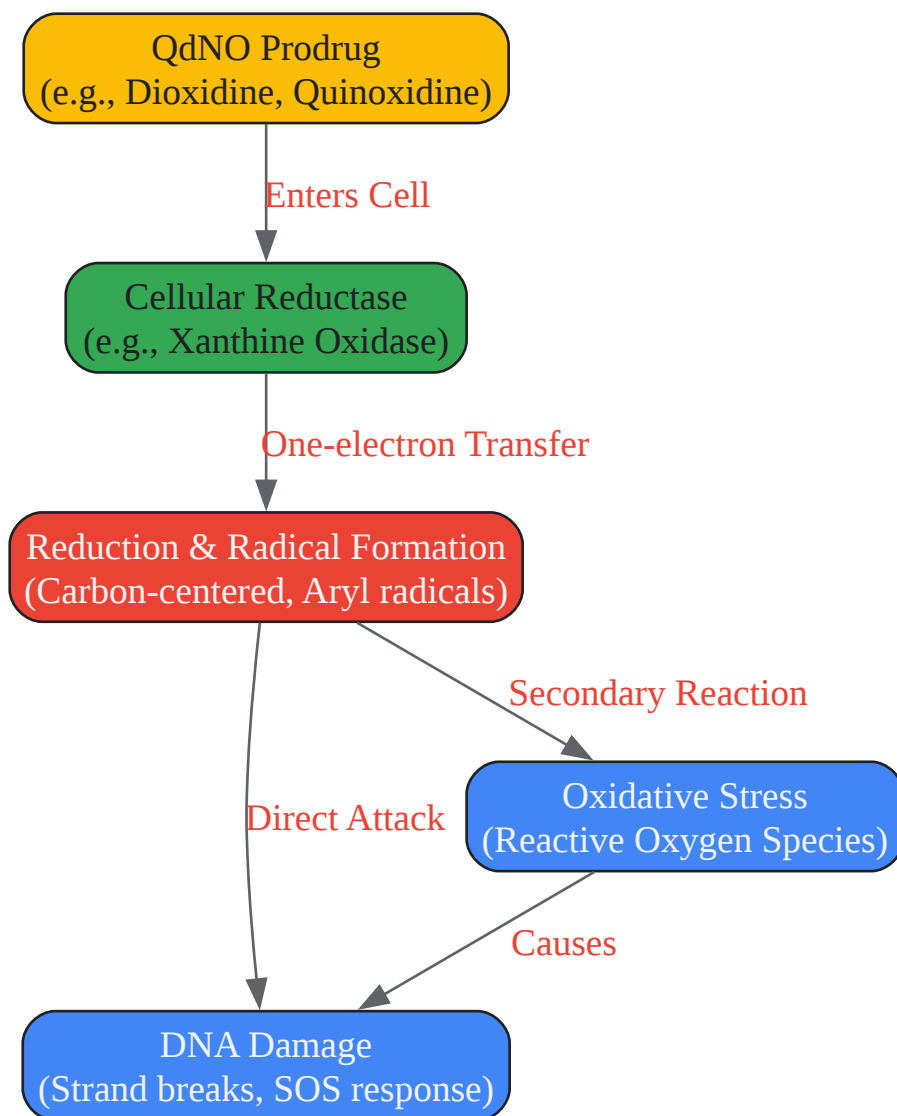
The data in the table above is based on the following experimental details:

- **Study Objective:** To compare the chronic toxicity of Dioxidine and **Quinoxidine** [1].
- **Experimental Subjects:** Rats and mice [1].
- **Route of Administration:** Intravenous [1].
- **Key Findings:**
 - For both drugs, the **adrenal glands** were identified as the target organ, with the pathological process specifically occurring in the **cortical layer** [1].
 - The adverse effects of Dioxidine were found to be **progressive**, meaning they continued to worsen even after the administration of the drug was stopped [1].
 - In contrast, pathological signs in the adrenals caused by **Quinoxidine** were **reversible** in most animals, particularly at a dose of 100 mg/kg [1]. This key difference led the authors to conclude that **Quinoxidine** is the **less toxic** of the two compounds [1].

Mechanisms and Broicher Context

While the specific mechanisms for Dioxidine and **Quinoxidine** are not detailed in the retrieved study, research on their chemical class provides crucial context.

- **General Mechanism of Action:** Quinoxaline 1,4-di-N-oxides (QdNOs) are considered "bio-reductive" agents [2]. Their activity increases under low-oxygen (hypoxic) conditions. They are enzymatically reduced within cells, a process that generates reactive radical intermediates [2].
- **Primary Cellular Target:** These radical intermediates can cause **DNA damage**, including direct strand breaks. This is considered a primary mechanism for their antibacterial and cytotoxic effects [2]. The following diagram illustrates this general pathway:



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References

1. [Comparative study of dioxidine and quinoxidine in a chronic...] [pubmed.ncbi.nlm.nih.gov]
2. Frontiers | Quinoxaline 1,4-di-N-Oxides: Biological Activities and... [frontiersin.org]

3. Connection between the structure and the antibacterial activity of the... [link.springer.com]

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